

Application Notes and Protocols for Testing ND-2158 Efficacy

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ND-2158
CAS No.: 1388896-07-8
Cat. No.: B609507

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Introduction

ND-2158 is a potent and highly selective small molecule inhibitor of Interleukin-1 Receptor-Associated Kinase 4 (IRAK4).[1][2] IRAK4 is a critical kinase in the Toll-like receptor (TLR) and Interleukin-1 receptor (IL-1R) signaling pathways, which are mediated by the adaptor protein MYD88.[3][4] Pathological activation of this pathway, often through mutations in MYD88 such as L265P, is a key driver in various autoimmune diseases and certain B-cell malignancies, including the Activated B-cell like (ABC) subtype of Diffuse Large B-cell Lymphoma (DLBCL).[3][5][6] **ND-2158** competitively inhibits the kinase activity of IRAK4, thereby blocking downstream signaling cascades, including the activation of NF- κ B and STAT3.[3][4] This leads to reduced cell proliferation, decreased cytokine secretion, and induction of apoptosis in sensitive cancer cell lines.[3][4]

These application notes provide detailed protocols for a suite of cell-based assays to evaluate the efficacy of **ND-2158** in vitro. The described assays are designed to assess the compound's impact on cell viability, downstream signaling pathways, cytokine production, and cell migration.

Data Presentation: Summary of ND-2158 In Vitro Efficacy

The following tables summarize the quantitative data on **ND-2158**'s efficacy from preclinical studies.

Table 1: Kinase Inhibitory Activity of **ND-2158**

Target	Assay Type	Ki (nM)	IC50 (nM)	Source
IRAK4	Radioisotope-based enzymatic assay	1.3	7.5	[1] [7]
IRAK1	Radioisotope-based enzymatic assay	>1000	>1000	[7]

Table 2: Cellular Activity of **ND-2158** in DLBCL Cell Lines

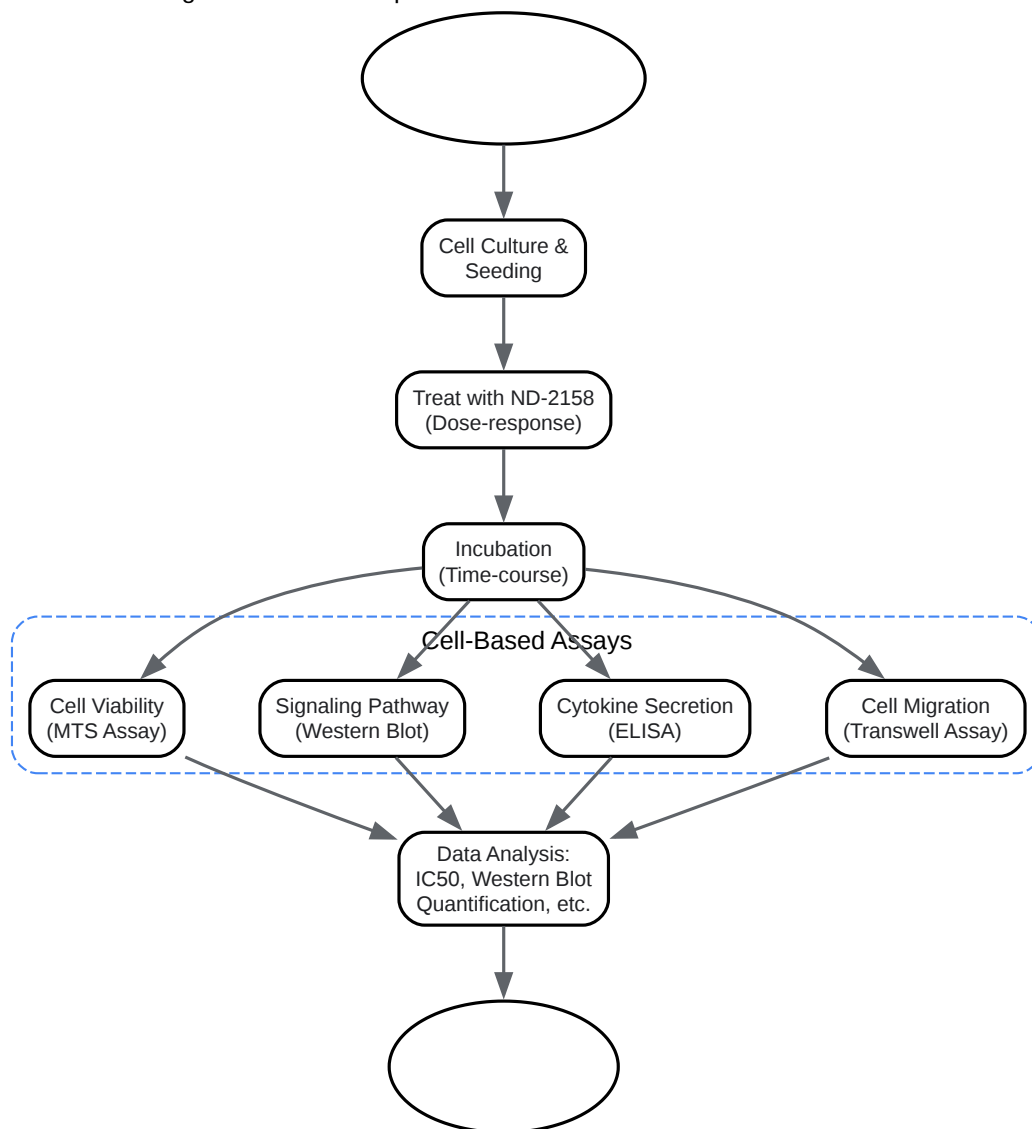
Cell Line	MYD88 Mutation	Assay	Endpoint	IC50 (μM)	Source
OCI-Ly10	L265P	MTS Assay	Cell Viability (4 days)	1.09	[8]
OCI-Ly3	L265P	MTS Assay	Cell Viability (4 days)	>10	[8]
TMD8	L265P	Luciferase Assay	NF-κB Activity (20h)	~5	[9]
SUDHL-2	S222R	MTS Assay	Cell Viability (4 days)	>20	[8]

Table 3: Effect of **ND-2158** on Cytokine Secretion

Cell Type	Stimulus	Cytokine	Assay	IC50 (nM)	Source
Human PBMCs	LPS (1 µg/mL)	TNFα	ELISA	~50	[7] [10]
Human PBMCs	CpG (0.5 µM)	TNFα	ELISA	~100	[7]
ABC DLBCL Lines	Endogenous	IL-6	ELISA	~1-5 µM	[9]
ABC DLBCL Lines	Endogenous	IL-10	ELISA	~1-5 µM	[9]

Signaling Pathway and Experimental Workflow Visualizations

Figure 2: General Experimental Workflow for ND-2158 Evaluation

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- To cite this document: BenchChem. [Application Notes and Protocols for Testing ND-2158 Efficacy]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b609507/docs#application-notes-and-protocols-for-testing-nd-2158-efficacy>]

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